

2-Methylcyclopentanone CAS number and properties

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Compound of Interest

Compound Name: 2-Methylcyclopentanone

Cat. No.: B130040

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2-Methylcyclopentanone: A Technical Guide

CAS Number: 1120-72-5

This technical guide provides a comprehensive overview of **2-Methylcyclopentanone**, a cyclic ketone with significant applications in chemical synthesis.[\[1\]](#)[\[2\]](#) The document is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry, offering detailed information on its properties, synthesis, and potential biological activities.

Chemical and Physical Properties

2-Methylcyclopentanone is a colorless liquid with a characteristic sweet and fruity odor.[\[2\]](#) It is a flammable liquid and should be handled with appropriate safety precautions.[\[1\]](#)[\[3\]](#)[\[4\]](#)

Table 1: Physical and Chemical Properties of **2-Methylcyclopentanone**

Property	Value	Source
CAS Number	1120-72-5	[5] [6]
Molecular Formula	C ₆ H ₁₀ O	[5] [6] [7]
Molecular Weight	98.14 g/mol	[5] [6] [8]
Appearance	Colorless liquid	[2]
Boiling Point	139-140 °C	[5] [9] [10]
Melting Point	-75 °C	[5]
Density	0.917 - 0.9194 g/mL at 20-25 °C	[5] [9]
Refractive Index	1.435 at 20 °C	[4] [9]
Flash Point	26 °C (78.8 °F) - closed cup	[4]
Water Solubility	1.495 x 10 ⁴ mg/L at 25 °C (estimated)	[11]
InChI Key	ZIXLDMFVRPABBX-UHFFFAOYSA-N	[5] [9]
Canonical SMILES	CC1CCCC1=O	[5] [9]

Safety Information

2-Methylcyclopentanone is classified as a flammable liquid.[\[1\]](#)[\[3\]](#) Appropriate personal protective equipment, including eye shields, face shields, and gloves, should be worn when handling this chemical.[\[4\]](#)

Table 2: GHS Hazard Information for **2-Methylcyclopentanone**

Pictogram	Signal Word	Hazard Statement	Precautionary Statements
GHS02	Warning	H226: Flammable liquid and vapour. [1] [4]	P210: Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking. P233: Keep container tightly closed. P240: Ground and bond container and receiving equipment. P241: Use explosion-proof electrical/ventilating/lighting equipment. P242: Use non-sparking tools. P243: Take action to prevent static discharges. P280: Wear protective gloves/protective clothing/eye protection/face protection. [12]

Experimental Protocols

Synthesis of 2-Methylcyclopentanone

3.1.1. Synthesis from Methyl 1-methyl-2-oxocyclopentanecarboxylate

This protocol describes the synthesis of **2-methylcyclopentanone** via hydrolysis and decarboxylation of methyl 1-methyl-2-oxocyclopentanecarboxylate.

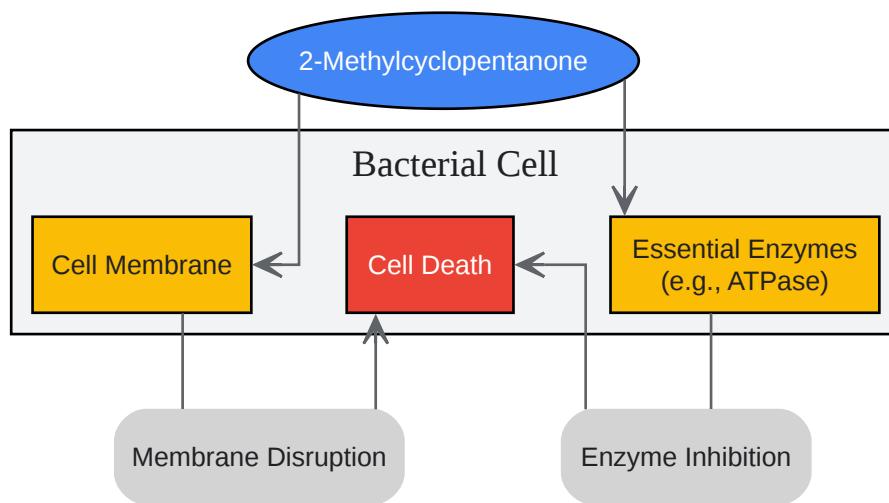
- Materials:

- Methyl 1-methyl-2-oxocyclopentanecarboxylate (200 g, 1.3 mol)
- Water (1.5 L)
- Concentrated sulfuric acid (7.5 mL, 0.13 mol)
- 5% Sodium bicarbonate solution
- Saturated brine solution
- Anhydrous sodium sulfate

- Procedure:
 - Combine methyl 1-methyl-2-oxocyclopentanecarboxylate, water, and concentrated sulfuric acid in a suitable reaction vessel.
 - Heat the mixture to 100 °C and maintain for 10 hours.
 - Cool the reaction mixture to room temperature.
 - Separate the organic phase.
 - Wash the organic phase with 5% sodium bicarbonate solution and then with saturated brine.
 - Dry the organic phase over anhydrous sodium sulfate.
 - Remove the solvent by distillation.
 - Purify the product by vacuum distillation to yield **2-methylcyclopentanone** (120 g, 95% yield).[9]

3.1.2. Synthesis from Cyclohexene

This multi-step synthesis transforms cyclohexene into **2-methylcyclopentanone**.



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